

# An In-depth Technical Guide to 4-Benzyloxybenzoic Acid (CAS: 1486-51-7)

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## Compound of Interest

Compound Name: 4-Benzyloxybenzoic acid

Cat. No.: B057114

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **4-Benzyloxybenzoic acid** (CAS: 1486-51-7), a substituted benzoic acid derivative. The document details its physicochemical properties, spectroscopic data, synthesis and purification protocols, analytical methods, and safety information, presenting a valuable resource for its application in research and development.

## Physicochemical Properties

**4-Benzyloxybenzoic acid** is a white to almost white crystalline powder.<sup>[1]</sup> Key physicochemical data are summarized in the table below for quick reference.

Property	Value	Source(s)
CAS Number	1486-51-7	[2]
Molecular Formula	C <sub>14</sub> H <sub>12</sub> O <sub>3</sub>	[2]
Molecular Weight	228.24 g/mol	[3]
Melting Point	189-192 °C	[1][3][4][5]
Boiling Point (Predicted)	396.3 ± 17.0 °C	[1][5]
pKa (Predicted)	4.46 ± 0.10	[1]
Appearance	White to Almost white powder/crystal	[1]
Solubility	Very faint turbidity in Pyridine	[1]

## Spectroscopic Data

Spectroscopic analysis is crucial for the structural confirmation of **4-Benzyloxybenzoic acid**.

## Nuclear Magnetic Resonance (<sup>1</sup>H NMR)

The <sup>1</sup>H NMR spectrum of **4-Benzyloxybenzoic acid** is available and can be used for structural elucidation.[4] A typical spectrum would be run in a solvent like DMSO-d<sub>6</sub>. [4]

## Infrared (IR) Spectroscopy

The NIST WebBook provides the gas-phase IR spectrum for **4-Benzyloxybenzoic acid**. [6][7] The spectrum is a critical tool for identifying the functional groups present in the molecule.

## Mass Spectrometry (MS)

Mass spectrometry data (electron ionization) for **4-Benzyloxybenzoic acid** is available through the NIST WebBook, which can be used to determine the molecular weight and fragmentation pattern. [7]

## Experimental Protocols

Detailed experimental procedures are essential for the synthesis, purification, and analysis of **4-Benzyloxybenzoic acid**. While specific protocols for this exact compound are not extensively detailed in publicly available literature, established methods for similar compounds, such as 4-benzyloxy-3,5-dimethylbenzoic acid, can be readily adapted.

## Synthesis via Williamson Ether Synthesis

A common and effective method for the synthesis of **4-Benzyloxybenzoic acid** is the benzylation of 4-hydroxybenzoic acid, which proceeds via a Williamson ether synthesis mechanism.<sup>[2][8]</sup>

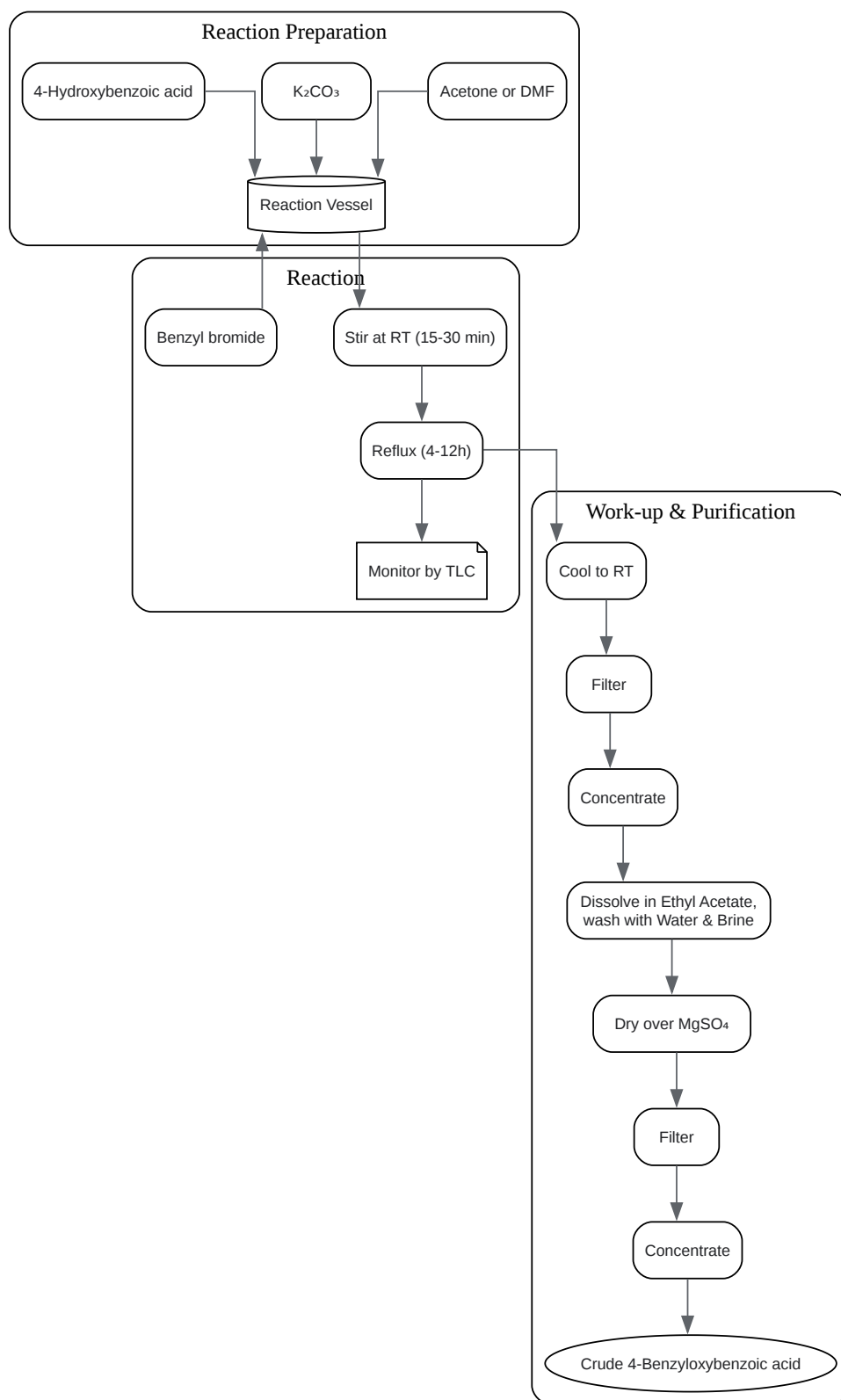
Materials:

- 4-Hydroxybenzoic acid
- Benzyl bromide
- Potassium carbonate ( $K_2CO_3$ )
- Acetone or Dimethylformamide (DMF)
- Hydrochloric acid (HCl), 1M solution
- Ethyl acetate
- Brine (saturated NaCl solution)
- Anhydrous magnesium sulfate ( $MgSO_4$ )

Procedure:

- To a solution of 4-hydroxybenzoic acid (1.0 eq) in acetone or DMF, add potassium carbonate (2.0-3.0 eq).
- Stir the mixture at room temperature for 15-30 minutes.
- Add benzyl bromide (1.1-1.5 eq) dropwise to the reaction mixture.

- Heat the reaction mixture to reflux and maintain for 4-12 hours, monitoring the reaction progress by thin-layer chromatography (TLC).[\[2\]](#)
- After the reaction is complete, cool the mixture to room temperature and filter to remove inorganic salts.
- Concentrate the filtrate under reduced pressure.
- Dissolve the residue in ethyl acetate and wash with water and brine.
- Dry the organic layer over anhydrous magnesium sulfate, filter, and concentrate under reduced pressure to yield the crude product.[\[2\]](#)



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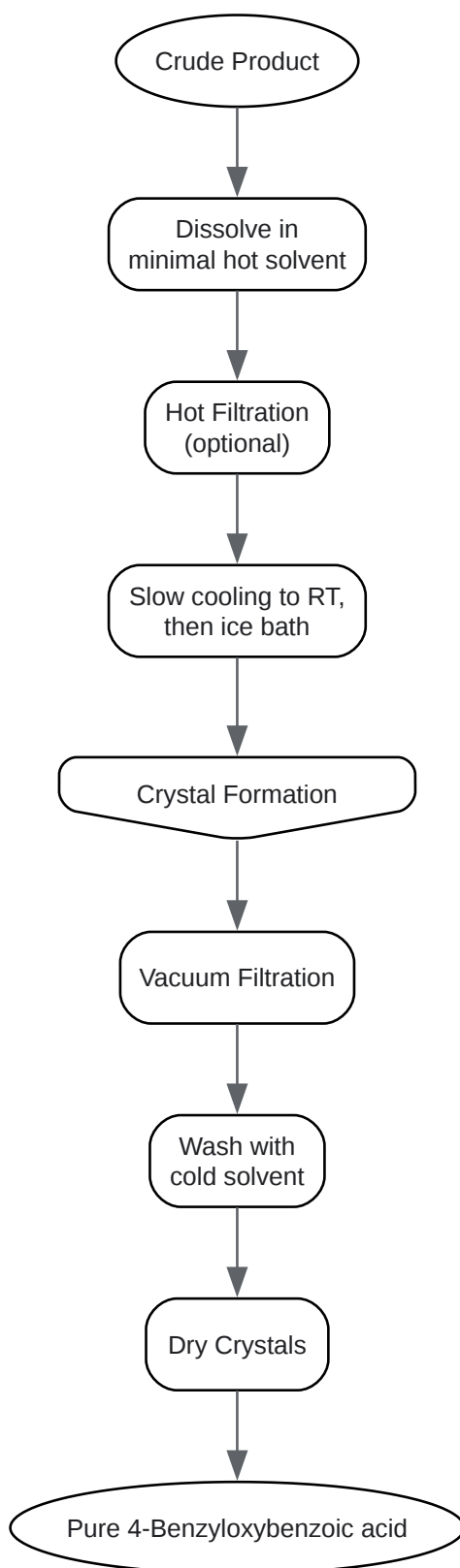
Caption: Synthetic workflow for **4-Benzyloxybenzoic acid**.

## Purification by Recrystallization

The crude product can be purified by recrystallization to obtain pure **4-Benzyloxybenzoic acid**.<sup>[2]</sup>

Procedure:

- Dissolve the crude product in a minimal amount of a hot solvent system (e.g., ethanol/water or ethyl acetate/hexanes).<sup>[2][5]</sup>
- If insoluble impurities are present, perform a hot filtration.
- Allow the solution to cool slowly to room temperature, then place it in an ice bath to maximize crystal formation.<sup>[5]</sup>
- Collect the crystals by vacuum filtration.
- Wash the crystals with a small amount of cold solvent.
- Dry the purified crystals.



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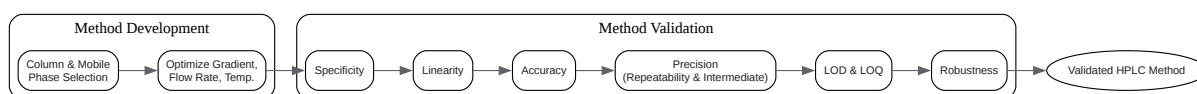
Caption: Recrystallization workflow for purification.

## Analytical Methods

For quality control and characterization, various analytical methods can be employed. High-Performance Liquid Chromatography (HPLC) is a suitable technique for purity assessment and impurity profiling.<sup>[1]</sup>

### HPLC Method Validation Workflow

A general workflow for validating an HPLC method for **4-Benzyloxybenzoic acid** would include assessing parameters like specificity, linearity, accuracy, precision, and robustness.



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Caption: HPLC method validation workflow.

## Biological Activity and Applications

**4-Benzyloxybenzoic acid** serves as a versatile building block in organic synthesis. It is used in the preparation of various compounds, including 1,3-phenylene bis(4-benzyloxybenzoate) and (-)-(2R,3R)-5,7-bis(benzyloxy)-2-[3,4,5-tris(benzyloxy)-phenyl]chroman-3-yl-(4-benzyloxy)benzoate.<sup>[4][9]</sup>

While direct experimental data on the biological activity of **4-Benzyloxybenzoic acid** is limited, studies on structurally related benzoic acid derivatives suggest potential for anticancer and anti-inflammatory activities.<sup>[3]</sup> For instance, some benzoic acid derivatives have shown potential as HDAC inhibitors.<sup>[3]</sup> Further research is needed to fully elucidate the biological profile of **4-Benzyloxybenzoic acid**.

## Safety Information

It is important to handle **4-Benzyloxybenzoic acid** with appropriate safety precautions.



- Hazard Statements: H302 (Harmful if swallowed), H319 (Causes serious eye irritation).[10]
- Precautionary Statements: P264, P280, P301 + P312, P305 + P351 + P338, P337 + P313, P501.[10]
- Personal Protective Equipment: It is recommended to use a dust mask (type N95 or equivalent), eye shields, and gloves when handling this compound.[10]

For comprehensive safety information, refer to the Safety Data Sheet (SDS) provided by the supplier.

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